

# ML171: A Technical Guide to its Discovery, Synthesis, and Characterization

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## Compound of Interest

Compound Name: ML171

Cat. No.: B113462

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## Abstract

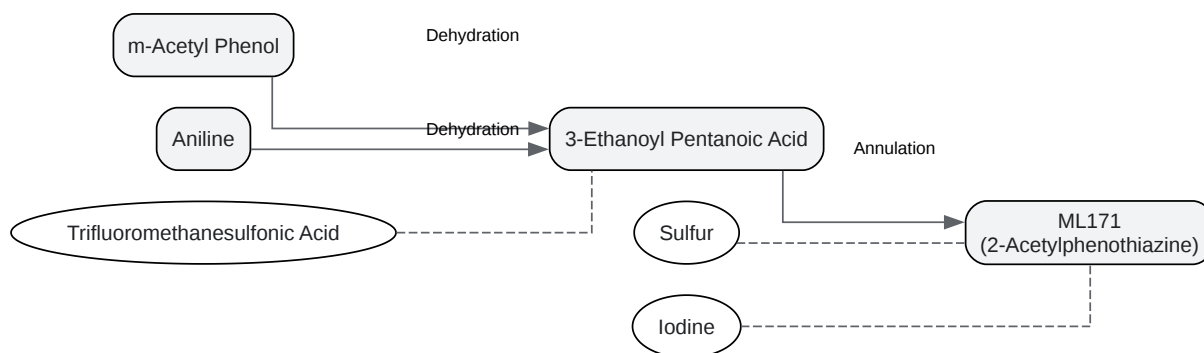
**ML171**, also known as 2-acetylphenothiazine, is a potent and selective small-molecule inhibitor of NADPH Oxidase 1 (NOX1).<sup>[1][2][3]</sup> Its discovery through high-throughput screening has provided a valuable chemical probe to investigate the physiological and pathological roles of NOX1-dependent reactive oxygen species (ROS) generation.<sup>[3][4]</sup> This document provides a comprehensive technical overview of the discovery, synthesis, and characterization of **ML171**, intended for researchers and professionals in the field of drug development.

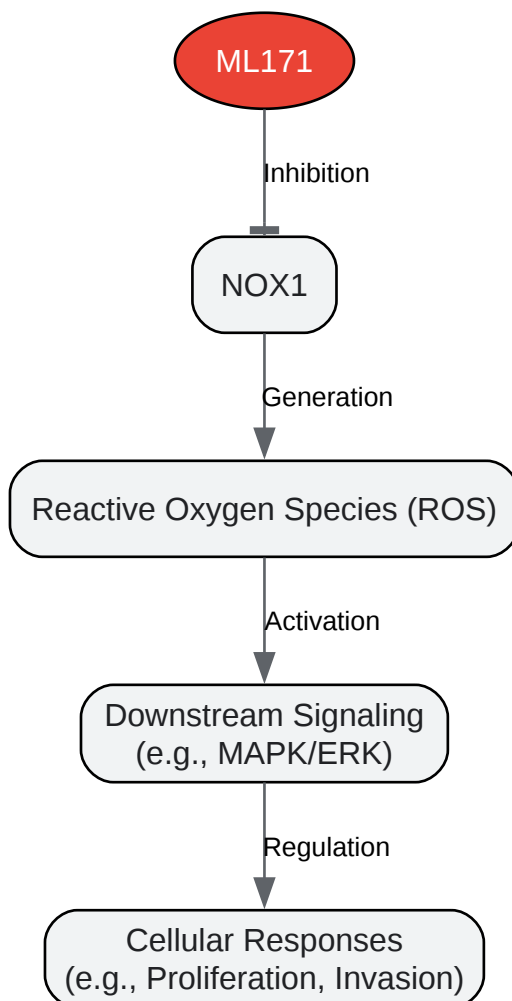
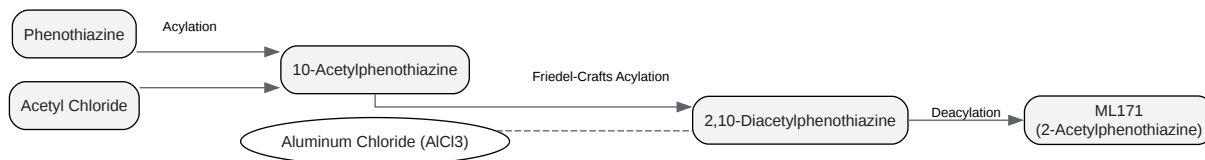
## Discovery of ML171

The identification of **ML171** as a selective NOX1 inhibitor was the result of a high-throughput screening (HTS) campaign.<sup>[3][5]</sup> The primary screen utilized a cell-based luminescence assay to measure the inhibition of NOX1 activity in a human colon cancer cell line.

## High-Throughput Screening (HTS) Workflow

The HTS workflow was designed to identify and validate potent and selective inhibitors of NOX1.





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## References

- 1. CN105461655A - Method for synthesis of 2-acetyl phenothiazine with m-acetyl phenol and aniline as raw materials - Google Patents [[patents.google.com](https://patents.google.com)]
- 2. AID 2664 - Late-stage luminescence-based cell-based dose response assay to identify inhibitors of NADPH oxidase 1 (NOX1): Synthesized analogs - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]
- 3. High-Throughput Screening of NOX Inhibitors - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. High-Throughput Screening of NOX Inhibitors - PMC [[pmc.ncbi.nlm.nih.gov](https://pmc.ncbi.nlm.nih.gov)]
- 5. Table 3, Assay Rationale and Description - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://ncbi.nlm.nih.gov)]
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